

Butopyronoxyl vs picaridin repellent activity

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Compound Focus: Butopyronoxyl

CAS No.: 532-34-3

Cat. No.: S573625

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Butopyronoxyl vs. Picaridin: At a Glance

Feature	Butopyronoxyl	Picaridin
Repellent Activity	Effective against mosquitoes, ticks, flies, and gnats [1].	Broad efficacy against mosquitoes, ticks, gnats, flies, and fleas; considered one of the most effective available [2] [3].
Experimental Efficacy Data	No modern, quantitative efficacy data found. A study from 1948 is cited for toxicology, but no contemporary studies on protection time or concentration were located [4].	Extensive data available. A 2010 study showed 20% concentration provided 12 hours of protection against ticks [2]. A 20% concentration can provide up to 14 hours of protection against mosquitoes [3].
Mechanism of Action	Described generally as a "repellent action disrupting the insects' ability to find a host" [1].	Well-studied. It blocks and confuses insect receptors [5], forming a vapor barrier and preventing them from recognizing host cues [6]. It may also reduce the volatility of human odorants [2].
Safety Profile (Toxicology)	Acute oral LD ₅₀ in rats: 7400 µL/kg [4]. Classified as a skin irritant in animal studies (RTECS: R38) [4].	Classified as slightly toxic upon ingestion (LD ₅₀ > 2000 mg/kg in rats) and practically non-toxic via inhalation [6]. It

Feature	Butopyronoxyl	Picaridin
		is not a skin irritant but can cause mild to moderate eye irritation [6].
Regulatory Status	Not approved in the EU [1]. Very little data on environmental fate or human health impacts is available [1].	Approved by the U.S. EPA, WHO, and EU authorities [2] [3]. Widely registered and considered safe when used as directed [7] [5].
Key Characteristics	A pale orange-red liquid with an aromatic odor [1].	Colorless, odorless, non-greasy liquid. Does not damage plastics or synthetic fabrics [7] [2].

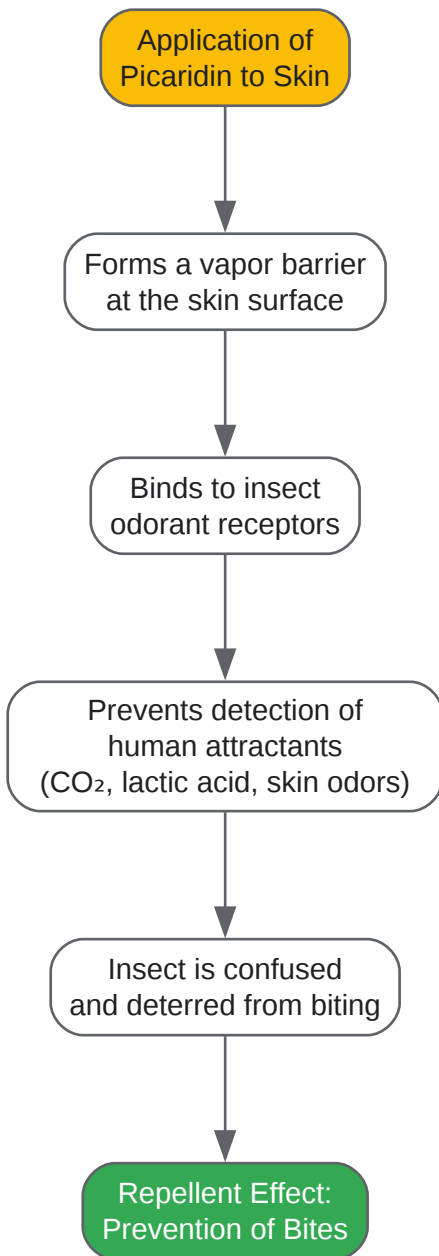
Experimental Data and Methodologies

The stark difference in data availability is evident in the methodologies reported for each compound.

- **For Picaridin:** Modern research includes standardized laboratory and field tests. For example, the 2010 tick protection study was a laboratory efficacy test where the repellent was applied to cloth and the time until tick bite-through was measured [2]. Numerous other studies compare its performance directly against DEET under controlled conditions [7] [3].
- **For Butopyronoxyl:** No such contemporary experimental protocols or quantitative results were found in the search results. The most recent safety data referenced is from 1948 [4], and the overall assessment is that "very little data is available" [1].

Mechanism of Action Workflow

Based on the available research, the following diagram illustrates the more clearly understood mechanism of action for picaridin.



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Key Takeaways for Researchers

The evidence clearly indicates that **picaridin is the dominant subject of contemporary scientific and commercial interest**. **Butopyronoxyl**, while historically significant, lacks the robust, modern dataset that would be required for a detailed comparison or for consideration in current drug development.

- **For a research base**, picaridin offers a wealth of peer-reviewed studies on efficacy, mechanism, and safety.
- **Butopyronoxyl** appears to be an obsolete compound from a regulatory and commercial perspective, with no recent experimental data to support its use or development.

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References

1. Butopyronoxyl [sitem.herts.ac.uk]
2. - Wikipedia Picaridin [en.m.wikipedia.org]
3. Best Bug Spray (), Tested and Reviewed | WIRED [wired.com]
4. | CAS#:532-34-3 | Chemsrvc Butopyronoxyl [chemsrc.com]
5. Are DEET-Free Bug Repellents Effective? What You Need to... | OFF! [off.com]
6. Technical Fact Sheet Picaridin [npic.orst.edu]
7. outdoors.org/resources/amc-outdoors/outdoor-resources/ picaridin - vs ... [outdoors.org]

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